

Proper Disposal Procedures for KG-548 (Suzetrigine/VX-548)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KG-548

Cat. No.: B068006

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Guidance

This document provides critical safety and logistical information for the proper disposal of **KG-548**, also known as Suzetrigine or VX-548. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance. As a novel, first-in-class, non-opioid analgesic, understanding the specific handling and disposal requirements of Suzetrigine is paramount for all personnel involved in its research and development.

Immediate Safety and Handling Protocols

Before proceeding with disposal, it is imperative to be familiar with the inherent hazards and necessary precautions associated with Suzetrigine (VX-548). This compound is classified with acute oral toxicity (Category 4) and is very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity Category 1, Chronic aquatic toxicity Category 1)[1].

Key Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling Suzetrigine.
- Avoid Inhalation and Contact: Prevent inhalation of dust or aerosols. Avoid contact with eyes and skin[1].

- Ventilation: Use only in areas with appropriate exhaust ventilation[\[1\]](#).
- Handling Practices: Do not eat, drink, or smoke in areas where Suzetrigine is handled. Wash hands thoroughly after handling[\[1\]](#).
- Spill Management: In the event of a spill, collect the spillage to prevent environmental release[\[1\]](#).

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety information for Suzetrigine (VX-548).

Property	Value	Reference
Chemical Name	Suzetrigine	[1]
Synonyms	KG-548, VX-548	[1]
Molecular Formula	C ₂₁ H ₂₀ F ₅ N ₃ O ₄	[1]
Molecular Weight	473.39 g/mol	[1]
CAS Number	2649467-58-1	[1]
Appearance	White Solid	
GHS Hazard Class	Acute toxicity, Oral (Category 4)	[1]
Acute aquatic toxicity (Category 1)	[1]	
Chronic aquatic toxicity (Category 1)	[1]	
Storage (Powder)	-20°C	[1]
Storage (in Solvent)	-80°C	[1]

Step-by-Step Disposal Protocol

The primary directive for the disposal of Suzetrigine (VX-548) is to treat it as hazardous chemical waste. It should not be disposed of in standard laboratory trash or down the drain.

Experimental Protocol for Disposal:

- Segregation: Isolate all waste materials containing Suzetrigine, including unused product, contaminated labware (e.g., vials, pipette tips), and contaminated PPE.
- Containerization:
 - Place solid waste in a clearly labeled, sealed, and compatible hazardous waste container.
 - For liquid waste (e.g., solutions in solvents), use a designated, leak-proof, and clearly labeled hazardous waste container. Do not mix with incompatible wastes[2].
- Labeling: The waste container must be labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "Suzetrigine (VX-548)"
 - The specific hazards (e.g., "Acute Toxicity," "Aquatic Hazard")
 - The accumulation start date
- Storage: Store the sealed and labeled hazardous waste container in a designated satellite accumulation area, away from incompatible materials.
- Approved Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. The Safety Data Sheet explicitly states to "Dispose of contents/container to an approved waste disposal plant"[1].

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **KG-548** (Suzetrigine/VX-548).



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Caption: **KG-548** (Suzetrigine) Disposal Workflow.

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References

- 1. VX-548 (Suzetrigine) |2649467-58-1|MSDS [dcchemicals.com]
- 2. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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